

L-770644 Dihydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: L-770644 dihydrochloride

CAS No.: 182251-68-9

Cat. No.: B1674094

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For Researchers, Scientists, and Drug Development Professionals

Abstract

L-770644 is a potent and selective agonist for the human β_3 adrenergic receptor (β_3 -AR), a key target in metabolic and other physiological processes. This document provides a comprehensive technical overview of the chemical properties, mechanism of action, and relevant experimental data for **L-770644 dihydrochloride**. It is intended to serve as a foundational resource for researchers engaged in the study and development of β_3 -AR agonists.

Chemical Properties

While detailed experimental data for the dihydrochloride salt is not readily available in public literature, the properties of the parent compound, L-770644, have been reported. It is crucial to note that the addition of two hydrochloride moieties will increase the molecular weight and likely alter the solubility and stability profile. Further experimental characterization of the dihydrochloride salt is recommended.

Property	Value	Source
Molecular Formula	C30H37N7O4S (for parent compound)	MedChemExpress
Molecular Weight	591.72 g/mol (for parent compound)	MedChemExpress
Appearance	Solid (presumed)	-
Solubility	Data for dihydrochloride not available.	-
Stability	Data for dihydrochloride not available.	-
CAS Number	173901-95-6 (for parent compound)	MedChemExpress

Biological Activity and In Vivo Data

L-770644 is a highly potent and selective agonist of the human β_3 adrenergic receptor. Its biological activity has been characterized in both in vitro and in vivo models.

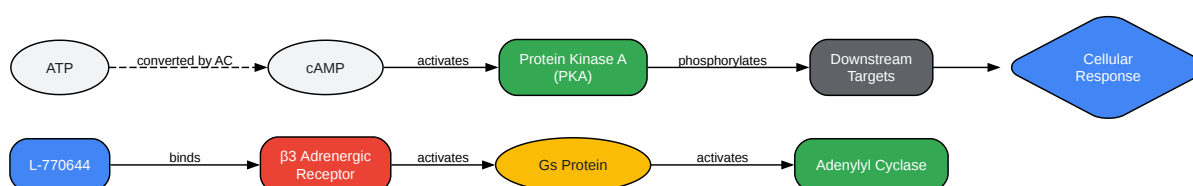
Parameter	Value	Species	Assay	Reference
EC50	13 nM	Human	β_3 Adrenergic Receptor Activation	Shih T.L., et al. (1999)[1]
Oral Bioavailability (%F)	27%	Rat, Dog	Pharmacokinetic Analysis	Shih T.L., et al. (1999)[1]
ED50	0.21 mg/kg	Rhesus Monkey	Glycerolemia	Shih T.L., et al. (1999)[1]

Mechanism of Action and Signaling Pathway

As a β_3 adrenergic receptor agonist, L-770644 mimics the action of endogenous catecholamines, such as norepinephrine, at the β_3 -AR. The primary signaling cascade initiated by β_3 -AR activation is the Gs-protein coupled pathway.

Upon binding of L-770644 to the β_3 -AR, a conformational change in the receptor activates the associated heterotrimeric Gs protein. This leads to the dissociation of the G α s subunit, which in turn activates adenylyl cyclase. Activated adenylyl cyclase catalyzes the conversion of ATP to cyclic AMP (cAMP). The subsequent increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA), which then phosphorylates various downstream targets, leading to a cellular response.

Some studies on β_3 -AR signaling suggest the potential for alternative or parallel pathways involving nitric oxide (NO) synthase, as well as other kinases like ERK1/2 and p38 MAPK. However, the specific downstream signaling pathways activated by L-770644 have not been fully elucidated in the available literature.



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Caption: Canonical β_3 adrenergic receptor signaling pathway activated by L-770644.

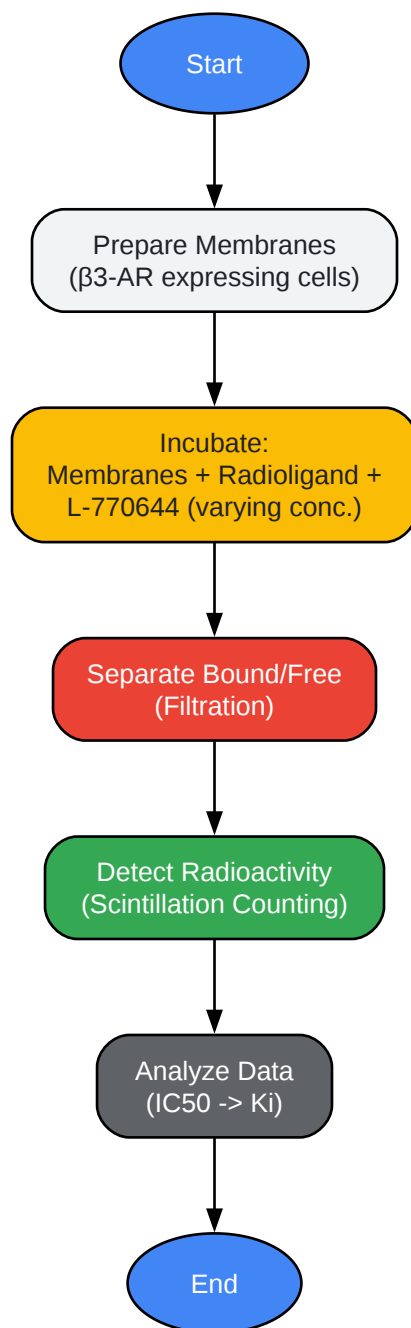
Experimental Protocols

Detailed experimental protocols for the characterization of L-770644 are described in the primary literature, most notably by Shih T.L., et al. (1999). Access to the full text of this publication is recommended for a comprehensive understanding of the methodologies. The following outlines the general principles of the key assays used.

Radioligand Binding Assay (for Receptor Affinity)

This assay is used to determine the binding affinity of L-770644 to the β_3 adrenergic receptor.

- Objective: To determine the dissociation constant (K_d) or inhibition constant (K_i) of L-770644 for the β_3 -AR.
- General Workflow:
 - Membrane Preparation: Isolation of cell membranes expressing the β_3 -AR from a suitable cell line (e.g., CHO, HEK293) or tissue.
 - Incubation: Incubation of the membranes with a constant concentration of a radiolabeled β_3 -AR antagonist (e.g., [125 I]-iodocyanopindolol) and varying concentrations of unlabeled L-770644.
 - Separation: Separation of bound from free radioligand by rapid filtration.
 - Detection: Quantification of the radioactivity on the filters using a scintillation counter.
 - Data Analysis: Calculation of the IC_{50} value, which is then converted to a K_i value using the Cheng-Prusoff equation.



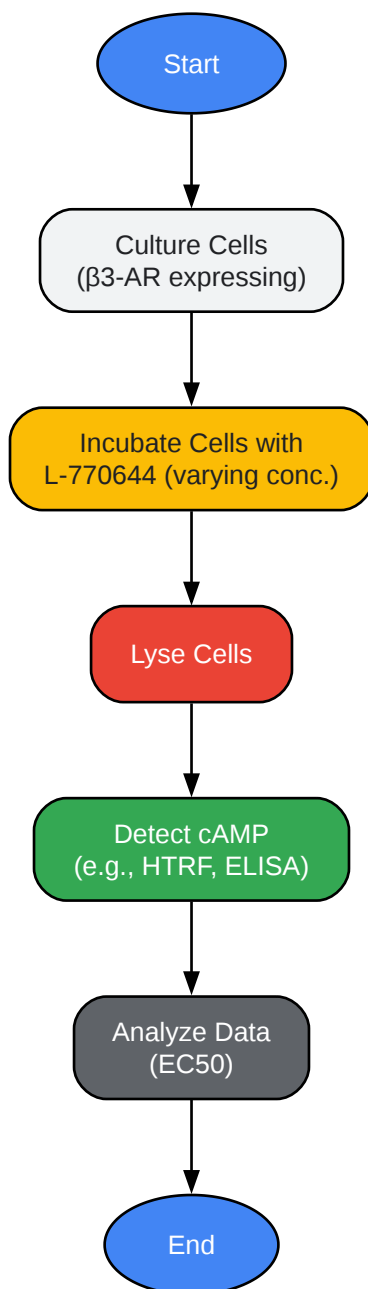
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Caption: General workflow for a radioligand binding assay.

Functional Assay: Adenylyl Cyclase Activation

This assay measures the functional consequence of L-770644 binding to the β3-AR, which is the activation of adenylyl cyclase and the production of cAMP.

- Objective: To determine the potency (EC50) and efficacy of L-770644 in activating the β 3-AR signaling pathway.
- General Workflow:
 - Cell Culture: Use of whole cells or cell membranes expressing the human β 3-AR.
 - Incubation: Incubation of the cells/membranes with varying concentrations of L-770644 in the presence of ATP.
 - Lysis and Detection: Lysis of the cells and measurement of the accumulated cAMP using a suitable method, such as a competitive immunoassay (e.g., HTRF, ELISA) or a reporter gene assay.
 - Data Analysis: Plotting the concentration-response curve to determine the EC50 value.



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Caption: General workflow for an adenylyl cyclase activation assay.

Synthesis

A synthetic route for L-770644 has been described in the chemical literature. The synthesis involves a multi-step process. For detailed information on the synthetic route, including intermediates and reaction conditions, it is recommended to consult specialized chemical

synthesis databases and the primary literature. The preparation of the dihydrochloride salt would typically involve treating the free base with two equivalents of hydrochloric acid in a suitable solvent.

Conclusion

L-770644 dihydrochloride is a valuable research tool for investigating the physiological and pathophysiological roles of the β_3 adrenergic receptor. Its high potency and selectivity make it a suitable pharmacological probe for in vitro and in vivo studies. Further characterization of the physicochemical properties of the dihydrochloride salt is warranted to facilitate its formulation and use in various experimental settings. This document provides a summary of the currently available data and a framework for further investigation into the properties and applications of this compound.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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